

An In-depth Technical Guide to the Structure Elucidation of 4-Morpholinobenzohydrazide

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Compound of Interest

Compound Name: 4-Morpholinobenzohydrazide

Cat. No.: B1390736

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Introduction: The Significance of 4-Morpholinobenzohydrazide

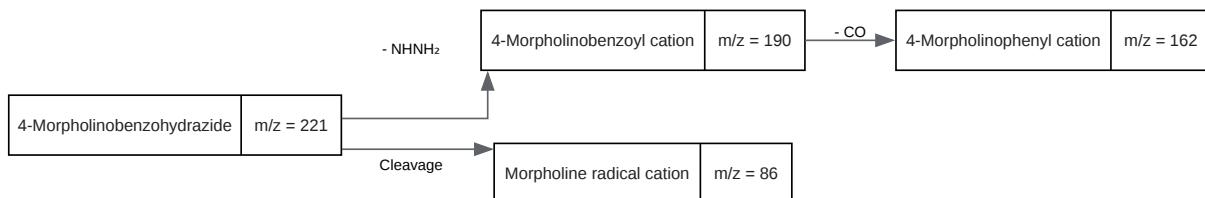
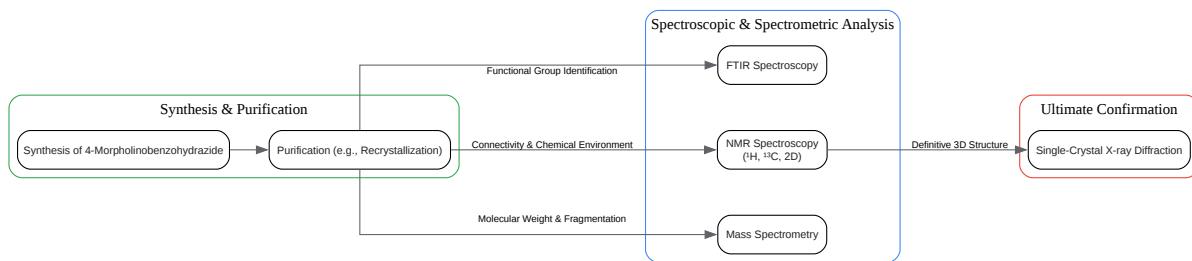
4-Morpholinobenzohydrazide is a multifaceted organic molecule characterized by a benzohydrazide core substituted with a morpholine ring at the para position of the phenyl group. This compound, and the broader class of hydrazides, are of significant interest to the pharmaceutical and materials science communities. Hydrazides are recognized as versatile intermediates in the synthesis of a wide array of heterocyclic compounds and are known for a broad spectrum of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.^[1] The morpholine moiety is also a well-established pharmacophore, known to enhance the antimicrobial and antimycobacterial activity of parent compounds.^[2]

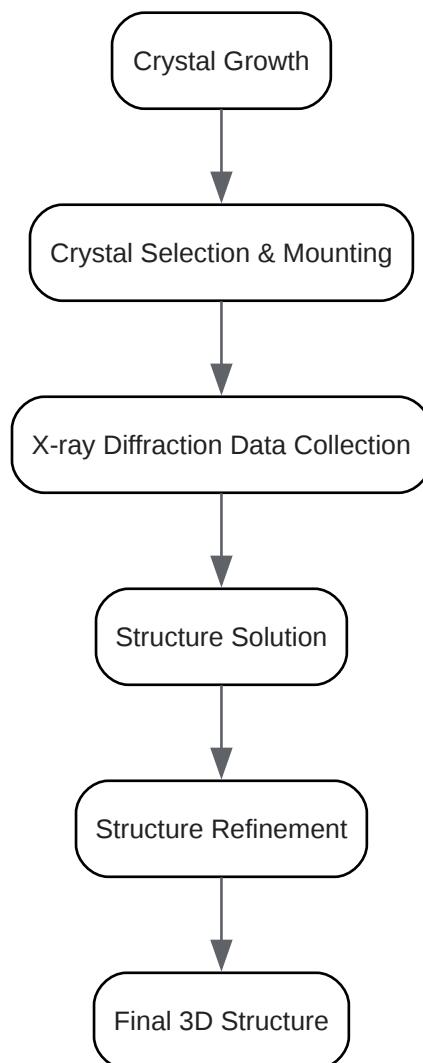
Given its potential applications, the unambiguous confirmation of the molecular structure of **4-Morpholinobenzohydrazide** is a critical prerequisite for any research and development endeavor. This guide provides a comprehensive, in-depth overview of the analytical methodologies and data interpretation required to elucidate and confirm the structure of this compound, grounded in the principles of scientific integrity and field-proven expertise.

The Strategic Approach to Structure Elucidation

The elucidation of a molecular structure is a systematic process of gathering and interpreting evidence from multiple analytical techniques. Each technique provides a unique piece of the

structural puzzle. For **4-Morpholinobenzohydrazide**, a combination of spectroscopic and spectrometric methods is essential. The logical workflow for this process is outlined below.



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References

- 1. compoundchem.com [compoundchem.com]
- 2. uni-saarland.de [uni-saarland.de]

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